

# Essential Safety and Handling Protocols for TCS 2314

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Compound of Interest		
Compound Name:	TCS 2314	
Cat. No.:	B15603953	Get Quote

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling potent, research-grade compounds like **TCS 2314**. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a safe and efficient research environment.

#### Compound Information:

Property	Value	Source
Chemical Name	1-[[(3S)-4-[2-[4-[[[(2- Methylphenyl)amino]carbonyl]a mino]phenyl]acety]l-3- morpholinyl]carbonyl]-4- piperidinediacetic acid	[1]
Molecular Weight	522.59 g/mol	[1]
Formula	C28H34N4O6	[1]
Purity	≥98% (HPLC)	[1]
CAS Number	317353-73-4	[1]
Solubility	Soluble to 100 mM in DMSO and to 50 mM in ethanol	
Storage	Store at room temperature.	[1]



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### **Personal Protective Equipment (PPE)**

When handling **TCS 2314**, appropriate personal protective equipment is mandatory to prevent exposure. As a standard practice for all laboratory chemicals, the following PPE should be worn:

PPE Category	Specific Requirements
Eye Protection	Chemical safety goggles or a face shield where splashing is possible.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before use.
Body Protection	A laboratory coat must be worn. For procedures with a higher risk of exposure, consider additional protective clothing.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator is recommended.

## **Operational Plan: Safe Handling Workflow**

A systematic approach is crucial for minimizing risks associated with handling **TCS 2314**. The following workflow diagram outlines the key steps from preparation to disposal.



## Workflow for Safe Handling of TCS 2314 Preparation Review Safety Data Sheet (SDS) Don Appropriate PPE Prepare Work Area (Fume Hood) In fume hood Handling Weigh Compound Prepare Solution Waste Generation Post-Handling Disposal Decontaminate Work Area Segregate Chemical Waste Doff PPE Dispose of Waste via Licensed Contractor Wash Hands Thoroughly

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Workflow for Safe Handling of TCS 2314



#### **Emergency Procedures: First Aid**

In the event of accidental exposure to TCS 2314, immediate and appropriate first aid is critical.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes.  Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water.  Never give anything by mouth to an unconscious person. Seek immediate medical attention.

#### **Disposal Plan**

Proper disposal of **TCS 2314** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: All materials contaminated with TCS 2314, including unused compound, solutions, and disposable labware, should be treated as hazardous chemical waste.
- Segregation: Keep TCS 2314 waste separate from other laboratory waste streams. Use clearly labeled, sealed containers.
- Disposal: Dispose of all chemical waste through your institution's designated hazardous
   waste management program. Do not dispose of down the drain or in regular trash. Follow all

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local, state, and federal regulations for hazardous waste disposal.

Disclaimer: This information is intended as a guide for trained professionals and is based on general laboratory safety principles. Always consult the specific Safety Data Sheet (SDS) provided by the supplier for comprehensive safety and handling information. A safety data sheet for **TCS 2314** is available for download from suppliers such as Tocris Bioscience.

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#### References

- 1. TCS 2314 | Integrins | Tocris Bioscience [tocris.com]
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   BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15603953#personal-protective-equipment-for-handling-tcs-2314]

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